

Safety and handling precautions for 2-(Allylthio)benzimidazole

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Compound of Interest

Compound Name: 2-(Allylthio)benzimidazole

Cat. No.: B182548

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An In-depth Technical Guide to the Safe Handling of **2-(Allylthio)benzimidazole**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(Allylthio)benzimidazole is a sulfur-containing heterocyclic compound belonging to the versatile benzimidazole family. The benzimidazole scaffold is a cornerstone in medicinal chemistry, forming the structural basis for numerous pharmacologically active agents due to its structural similarity to naturally occurring purines[1][2]. As such, derivatives like **2-(Allylthio)benzimidazole** serve as crucial intermediates in the synthesis of more complex molecules with potential therapeutic applications, including antiviral, anticancer, and anthelmintic agents[3][4][5].

This guide provides a comprehensive overview of the safety and handling precautions necessary for **2-(Allylthio)benzimidazole**. As a Senior Application Scientist, the goal is not merely to list procedures but to provide a self-validating system of protocols grounded in the specific chemical properties and reactivity of the compound. Understanding the causality behind each safety measure is paramount for fostering a culture of safety and scientific integrity in the laboratory.

Chemical and Physical Identity

Proper identification is the first step in a robust safety protocol. The key identifiers and physical properties of **2-(Allylthio)benzimidazole** are summarized below.

Identifier	Value	Source
IUPAC Name	2-prop-2-enylsulfanyl-1H-benzimidazole	[6]
CAS Number	51389-04-9	[6]
Molecular Formula	C ₁₀ H ₁₀ N ₂ S	[6]
Molecular Weight	190.27 g/mol	[6]
Appearance	White solid / powder	[7]
SMILES	<chem>C=CCSC1=NC2=CC=CC=C2N1</chem>	[6]
InChIKey	JHJHDEZWUNCTQO-UHFFFAOYSA-N	[6]

Hazard Identification and GHS Classification

According to aggregated data from notifications to the European Chemicals Agency (ECHA), **2-(Allylthio)benzimidazole** is classified as a hazardous substance.[6] The Globally Harmonized System (GHS) classification provides a universal framework for understanding its primary risks.

GHS Pictogram:

Signal Word:Warning[6][8]

Hazard Class	Hazard Statement	Code	Causality and Field Insights
Skin Corrosion/Irritation	Causes skin irritation	H315	The benzimidazole moiety and the thioether group can interact with skin proteins and lipids, leading to irritation. Prolonged or repeated contact should be avoided to prevent dermatitis. [6] [8]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation	H319	As a fine powder or solid, the compound can cause significant mechanical and chemical irritation to the eyes, potentially leading to damage if not addressed promptly. [6] [8]
Specific Target Organ Toxicity	May cause respiratory irritation	H335	Inhalation of dust can irritate the mucous membranes and the upper respiratory tract. The causality stems from the deposition of fine particles that can elicit an inflammatory response. [6] [8]

Precautionary Statements (Selected):[\[6\]](#)[\[8\]](#)

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P264: Wash skin thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P405: Store locked up.
- P501: Dispose of contents/container to an approved waste disposal plant.

Reactivity Profile and Incompatibilities

Understanding the chemical reactivity of **2-(Allylthio)benzimidazole** is essential for safe storage and for preventing hazardous situations during experimental work.

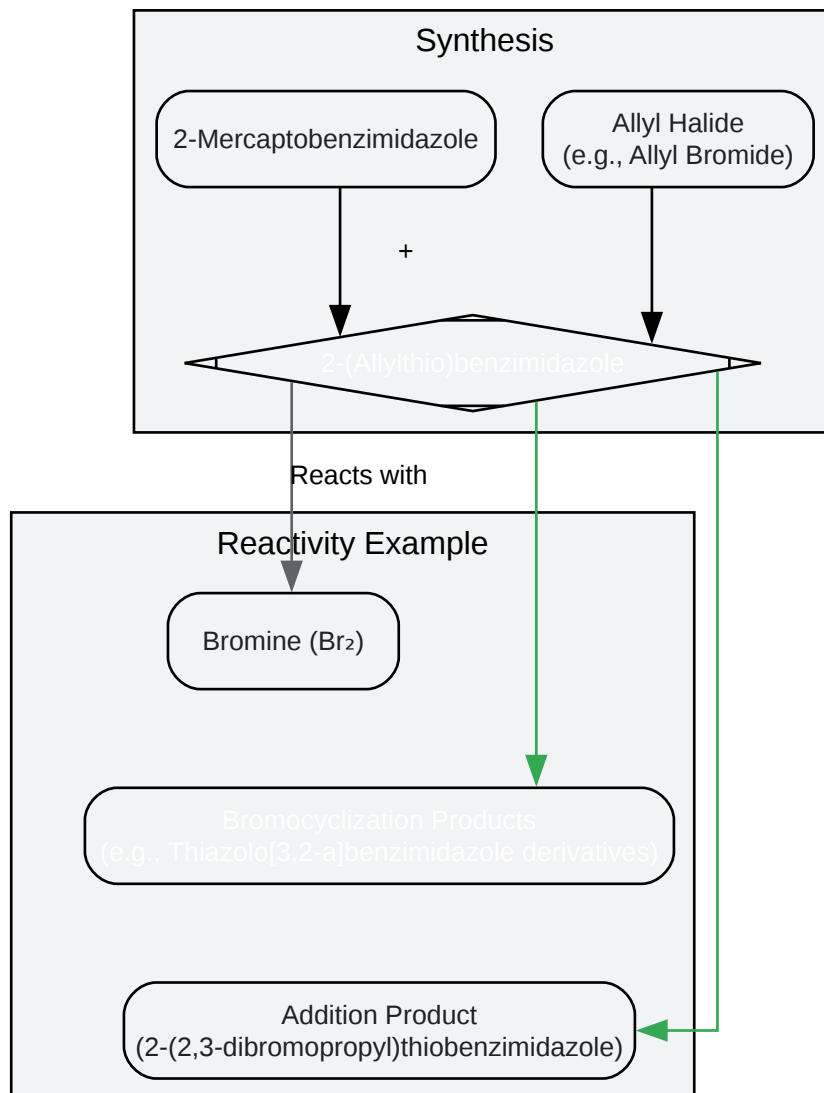
Stability: The compound is generally stable under normal laboratory conditions.^[9]

Incompatible Materials: Avoid contact with strong oxidizing agents, which can react exothermically with the thioether group.^[9]

Hazardous Reactions: The allyl group is susceptible to reactions. Studies have shown that the bromination of **2-(Allylthio)benzimidazole** can proceed via two pathways: addition of bromine across the double bond or a more complex bromocyclization, leading to the formation of thiazolium or thiazinium ring systems.^{[7][10]} This reactivity with halogens highlights the need to avoid unintended contact with such reagents outside of controlled reaction conditions.

The typical synthesis pathway involves the S-alkylation of 2-mercaptobenzimidazole with an allyl halide.^[3] This process and a key reaction are illustrated below.

Synthesis and a Key Reaction Pathway



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Caption: Synthesis from 2-mercaptobenzimidazole and subsequent reactivity with bromine.

Safe Handling and Storage Protocols

A multi-layered approach combining engineering controls, personal protective equipment, and strict hygiene practices is required for the safe handling of this compound.

Experimental Protocol: Weighing and Preparing Solutions

- **Preparation:** Before handling, ensure the designated chemical fume hood is operational and the sash is at the appropriate height. Clear the workspace of any unnecessary items.
- **Don PPE:** Put on all required personal protective equipment as specified in the table below.
- **Weighing:** Conduct all weighing operations within the fume hood or in a ventilated balance enclosure to prevent inhalation of dust. Use a spatula to carefully transfer the solid to a tared weigh boat. Avoid any actions that could generate dust clouds.
- **Dissolution:** Place the weigh boat containing the compound into the desired flask or beaker inside the fume hood. Add the solvent slowly to dissolve the solid, minimizing splashing.
- **Cleanup:** Immediately after use, decontaminate the spatula and weigh boat or dispose of them as solid chemical waste. Wipe down the balance and surrounding surfaces with a damp cloth.
- **Doff PPE:** Remove PPE in the correct order (gloves first), avoiding contact with the contaminated outer surfaces. Wash hands thoroughly with soap and water.^[8]

Personal Protective Equipment (PPE)

The following table summarizes the mandatory PPE required when handling **2-(Allylthio)benzimidazole**.

Protection Area	Required Equipment	Standards & Specifications	Key Considerations
Eye/Face	Tightly fitting safety goggles or safety glasses with side-shields.	Must conform to EN 166 (EU) or be NIOSH (US) approved.	Essential to protect against dust particles and chemical splashes.
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat.	Gloves must be inspected prior to use.	Change gloves immediately if contaminated. Do not allow skin to become exposed.
Respiratory	Use only in a well-ventilated area, preferably a chemical fume hood.	A NIOSH-approved respirator may be required for large quantities or if engineering controls fail. [11]	Required to prevent inhalation of irritating dust. [8]

Storage

- Conditions: Store in a tightly-closed container in a cool, dry, and well-ventilated area.[\[8\]](#)[\[9\]](#)
- Location: Keep in a designated chemical storage cabinet away from incompatible materials, particularly strong oxidizing agents.[\[9\]](#)
- Access: The storage area should be locked or otherwise accessible only to authorized personnel.

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

- Spill or Leak:
 - Evacuate non-essential personnel from the area.

- Ensure adequate ventilation.
- Wearing full PPE, carefully sweep up the solid material, avoiding dust generation.[8][9]
- Place the spilled material into a suitable, labeled container for chemical waste disposal.
- Clean the spill area with a damp cloth and decontaminate all tools used.
- First Aid Measures:
 - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide assistance. Seek medical attention if respiratory irritation persists.[8]
 - Skin Contact: Immediately remove contaminated clothing. Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes.[8] If skin irritation occurs, seek medical advice.[8]
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[8] Seek immediate medical attention.
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[9]
- Fire-Fighting Measures:
 - Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
 - Hazards from Combustion: In a fire, hazardous decomposition products such as carbon oxides, nitrogen oxides (NO_x), and sulfur oxides may be produced.
 - Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Disposal Considerations

All waste material containing **2-(Allylthio)benzimidazole** must be treated as hazardous chemical waste.

- Dispose of contents and containers in accordance with all federal, state, and local regulations.[8]
- Do not allow the product to enter drains, soil, or other waterways.[8]
- Waste should be collected in clearly labeled, sealed containers for disposal by a licensed professional waste disposal service.

Conclusion

2-(Allylthio)benzimidazole is a valuable synthetic intermediate whose safe use is predicated on a thorough understanding of its specific hazards. Its irritant properties and chemical reactivity necessitate a disciplined approach to handling, incorporating robust engineering controls, appropriate PPE, and well-defined emergency procedures. By internalizing the principles outlined in this guide, researchers can mitigate risks, ensure personal safety, and maintain the integrity of their scientific work.

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